

Application Notes and Protocols: Recrystallization of Ethyl 2-chloro-6-hydroxybenzoate

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Compound of Interest

Compound Name: Ethyl 2-chloro-6-hydroxybenzoate

Cat. No.: B055314

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This document provides a detailed protocol for the purification of **Ethyl 2-chloro-6-hydroxybenzoate** via recrystallization. The outlined procedure is based on established principles for the purification of aromatic esters and substituted phenols. While specific quantitative data for this compound is not readily available in the literature, this protocol offers a robust starting point for optimization.

Compound Information

Property	Value
IUPAC Name	Ethyl 2-chloro-6-hydroxybenzoate
Molecular Formula	C ₉ H ₉ ClO ₃
Molecular Weight	200.62 g/mol
CAS Number	112270-06-1

Experimental Protocol: Recrystallization using an Ethanol-Water Solvent System

The selection of an ethanol-water solvent system is based on the general solubility characteristics of similar compounds, such as ethylparaben (Ethyl 4-hydroxybenzoate), which is highly soluble in ethanol and sparingly soluble in water[1][2]. This differential solubility is ideal for recrystallization.

Materials and Equipment

Materials	Equipment
Crude Ethyl 2-chloro-6-hydroxybenzoate	Erlenmeyer flasks
Ethanol (95% or absolute)	Hot plate with magnetic stirrer
Deionized water	Magnetic stir bar
Boiling chips	Buchner funnel and flask
Filter paper	Vacuum source
Glass stirring rod	
Spatula	
Beakers	
Graduated cylinders	
Watch glass	
Drying oven or desiccator	

Safety Precautions

Substance	Hazards
Ethanol	Highly flammable liquid and vapor. Causes serious eye irritation.[3][4][5][6]
Ethyl Acetate	Highly flammable liquid and vapor. Causes serious eye irritation. May cause drowsiness or dizziness.[7][8][9][10]
Hexane	Highly flammable liquid and vapor. May be fatal if swallowed and enters airways. Causes skin irritation. May cause drowsiness or dizziness. Suspected of damaging fertility or the unborn child. May cause damage to organs through prolonged or repeated exposure. Toxic to aquatic life with long lasting effects.[11][12][13][14][15]

Personal Protective Equipment (PPE): Always wear safety goggles, a lab coat, and appropriate chemical-resistant gloves when handling chemicals. All procedures involving flammable solvents should be performed in a well-ventilated fume hood, away from ignition sources.

Recrystallization Procedure

- Dissolution:
 - Place the crude **Ethyl 2-chloro-6-hydroxybenzoate** into an Erlenmeyer flask of an appropriate size.
 - Add a minimal amount of hot ethanol to the flask while stirring to dissolve the solid. The principle is to use the smallest volume of solvent necessary to fully dissolve the compound at its boiling point.
 - If the solid does not completely dissolve, add small additional portions of hot ethanol until a clear solution is obtained.
- Hot Filtration (Optional):

- If insoluble impurities are present, perform a hot gravity filtration. This step should be done quickly to prevent premature crystallization.
- Induction of Crystallization:
 - Slowly add deionized water dropwise to the hot ethanolic solution until the solution becomes slightly turbid (cloudy). The turbidity indicates that the solution is saturated.
 - If excessive turbidity occurs, add a few drops of hot ethanol to redissolve the precipitate and obtain a clear solution.
- Crystal Growth:
 - Cover the flask with a watch glass and allow it to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals.
 - Once the flask has reached room temperature, place it in an ice bath for at least 30 minutes to maximize crystal formation.
- Isolation of Crystals:
 - Collect the crystals by vacuum filtration using a Buchner funnel and flask.
 - Wash the crystals with a small amount of a cold ethanol-water mixture to remove any remaining soluble impurities.
 - Continue to draw air through the crystals for several minutes to aid in drying.
- Drying:
 - Carefully transfer the crystals from the filter paper to a pre-weighed watch glass.
 - Dry the crystals to a constant weight in a drying oven at a temperature below the compound's melting point or in a desiccator under vacuum.

Troubleshooting

- **Oiling Out:** If the compound separates as an oil instead of crystals, it may be due to the melting point of the compound being lower than the boiling point of the solvent system. To remedy this, add more of the primary solvent (ethanol) to the hot mixture to ensure the compound remains dissolved, and then cool the solution more slowly.
- **No Crystal Formation:** If crystals do not form upon cooling, the solution may be too dilute. Reheat the solution to evaporate some of the solvent and then allow it to cool again. Scratching the inside of the flask with a glass rod can also help to induce crystallization.

Data Presentation

While specific experimental data for **Ethyl 2-chloro-6-hydroxybenzoate** is not available, the following table provides a template for recording and presenting your experimental results.

Parameter	Trial 1	Trial 2 (Optimized)
Initial Mass of Crude Product (g)		
Volume of Ethanol (mL)		
Volume of Water (mL)		
Final Mass of Pure Product (g)		
Percent Yield (%)		
Melting Point (°C)		
Purity by HPLC (%)		

Purity Assessment

The purity of the recrystallized **Ethyl 2-chloro-6-hydroxybenzoate** should be assessed using High-Performance Liquid Chromatography (HPLC).

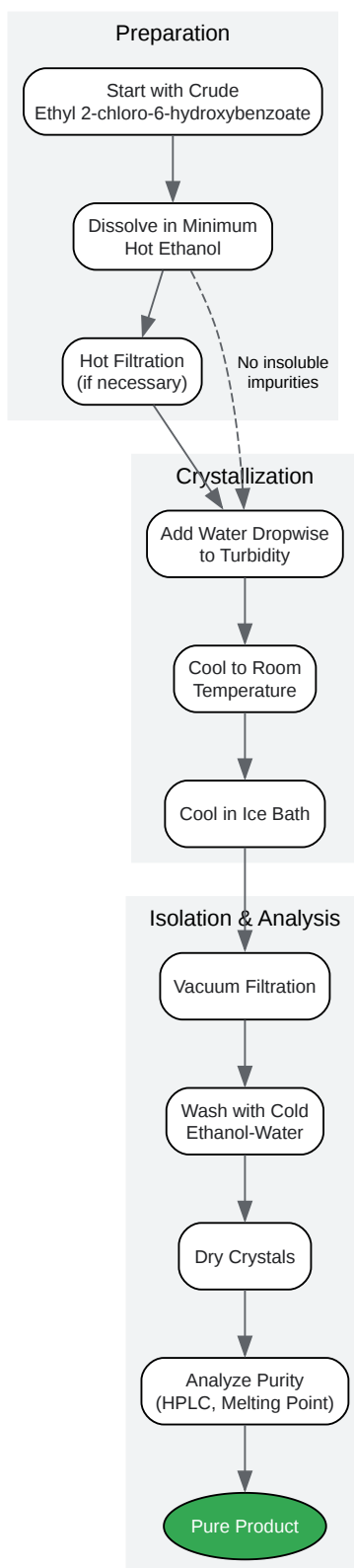
HPLC Method

- Column: C18 reverse-phase column

- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid) is a common starting point for aromatic compounds.
- Detector: UV detector set at a wavelength appropriate for the compound's chromophore (typically determined by a UV scan).
- Injection Volume: 10 μ L
- Flow Rate: 1.0 mL/min

The purity is determined by the area percentage of the main peak in the chromatogram. A pure compound should exhibit a single, sharp peak.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Visualization of the Experimental Workflow



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Caption: Workflow for the recrystallization of **Ethyl 2-chloro-6-hydroxybenzoate**.

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